

Safeguarding Your Research: A Comprehensive Guide to Handling sec-Butyl Formate

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Compound of Interest

Compound Name: *sec-Butyl formate*

Cat. No.: *B3054206*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **sec-Butyl formate**, offering procedural, step-by-step guidance to build a foundation of trust and safety in your laboratory operations.

Personal Protective Equipment (PPE)

When handling **sec-Butyl formate**, a comprehensive approach to personal protection is critical. The following table summarizes the required PPE to prevent exposure.

| Area of Protection | Required PPE | Specifications and Regulations |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles or eyeglasses. A face shield may be necessary for splash hazards. | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2] |
| Skin Protection | Chemical-resistant gloves (e.g., Natural rubber). [3] Protective clothing to prevent skin exposure. | Select gloves based on the specific breakthrough time for sec-Butyl formate. Wear appropriate protective clothing. [1] [2] |
| Respiratory Protection | A respirator is necessary when ventilation is inadequate or if exposure limits are exceeded. | A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. [1] Use a NIOSH/MSHA approved respirator. [4] |

Quantitative Safety Data

Understanding the quantitative safety parameters of **sec-Butyl formate** is crucial for risk assessment and implementing appropriate safety controls.

| Parameter | Value | Notes |
|--------------------------|---------------------------------|--|
| Flash Point | 18 °C (64.4 °F) (closed cup) | Highly flammable liquid and vapor.[1][3][5] |
| Explosion Limits | Lower: 1.7% / Upper: 8.0% | Vapors can form explosive mixtures with air.[1][2] |
| Autoignition Temperature | 320 °C (608 °F) | [2][3] |
| ACGIH TLV (TWA) | 50 ppm (205 mg/m ³) | Time-Weighted Average exposure limit.[6] |
| Oral LD50 (Rabbit) | 2656 mg/kg | [1] |

Operational Plan for Handling **sec-Butyl Formate**

A systematic approach to handling **sec-Butyl formate** from receipt to disposal minimizes risks.

1. Receiving and Storage:

- Upon receipt, inspect containers for damage or leaks.
- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Keep containers tightly closed.[1][2]
- Store in a designated flammables area, separated from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2]
- Ensure that an eyewash station and safety shower are readily accessible in the storage and handling areas.[1][2]

2. Handling and Use:

- Use with adequate general or local explosion-proof ventilation to maintain airborne levels below exposure limits.[1]

- Ground and bond containers when transferring material to prevent static discharge.[1][2]
- Use non-sparking tools and explosion-proof equipment.[1][2]
- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe mist or vapors.[2]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where **sec-Butyl formate** is handled.

Emergency Procedures

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1][2][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

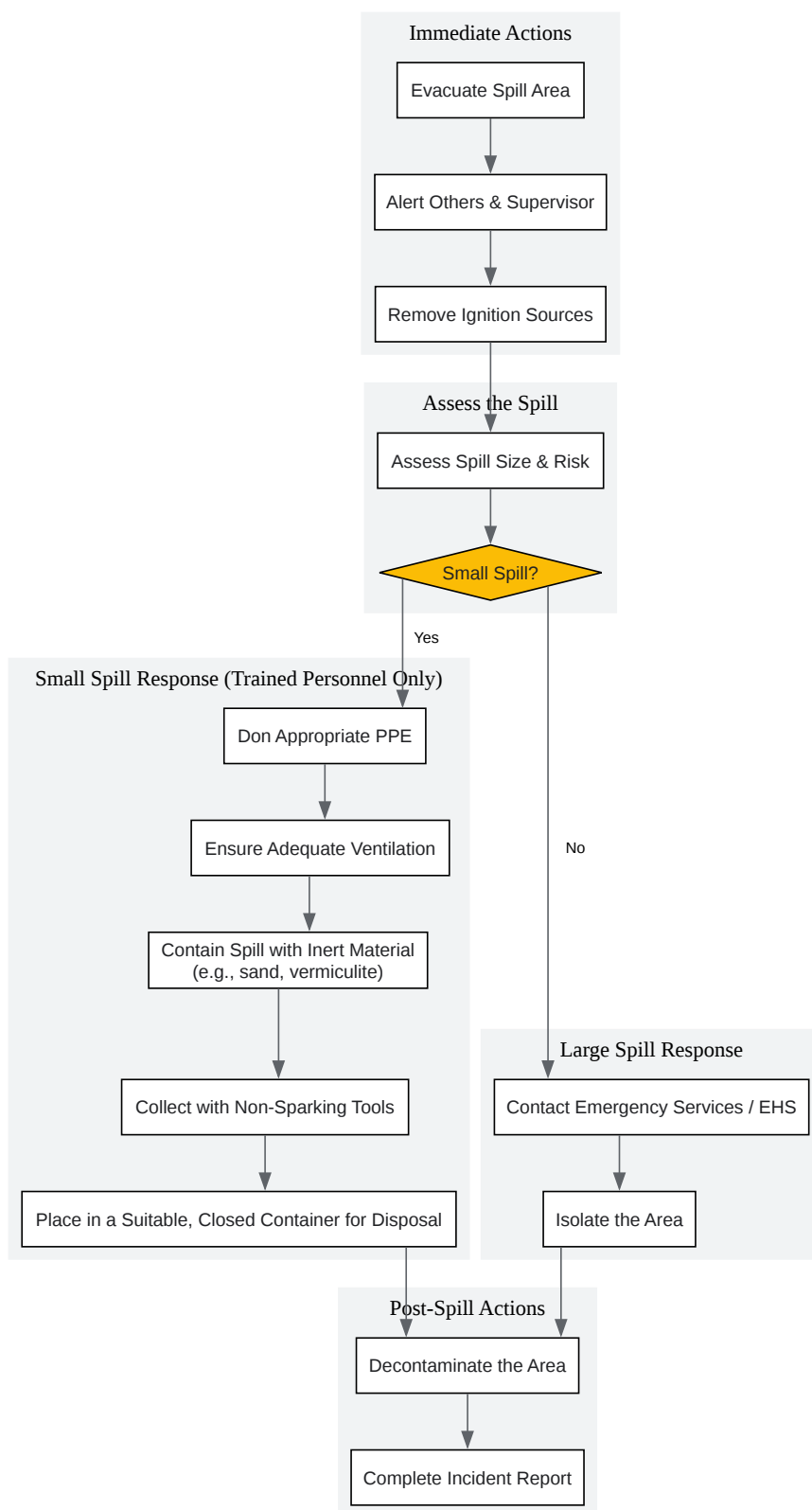
Disposal Plan

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Consult state and local hazardous waste regulations for complete and accurate classification.[1]

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[6\]](#)
- Do not release into the environment.[\[6\]](#)
- Empty containers may retain product residue and can be dangerous. Do not pressurize, cut, weld, or expose empty containers to heat, sparks, or open flames.[\[1\]](#)

Experimental Protocol: Spill Response Workflow

In the event of a **sec-Butyl formate** spill, a clear and immediate response is crucial to mitigate hazards.



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Caption: Workflow for responding to a **sec-Butyl formate** spill.

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